

An In-Depth Technical Guide to Antitumor Agent-168 (Compound 21b)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Antitumor agent-168*

Cat. No.: *B15609199*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Antitumor agent-168, also identified as compound 21b, is a potent small molecule inhibitor of microtubule polymerization. By disrupting the cellular microtubule network, it induces a cascade of events culminating in cell cycle arrest at the G2/M phase and subsequent apoptosis. This technical guide provides a comprehensive overview of the chemical structure, mechanism of action, and biological activity of **Antitumor agent-168**, supported by available preclinical data. Detailed experimental protocols for the evaluation of this and similar compounds are also provided to facilitate further research and development.

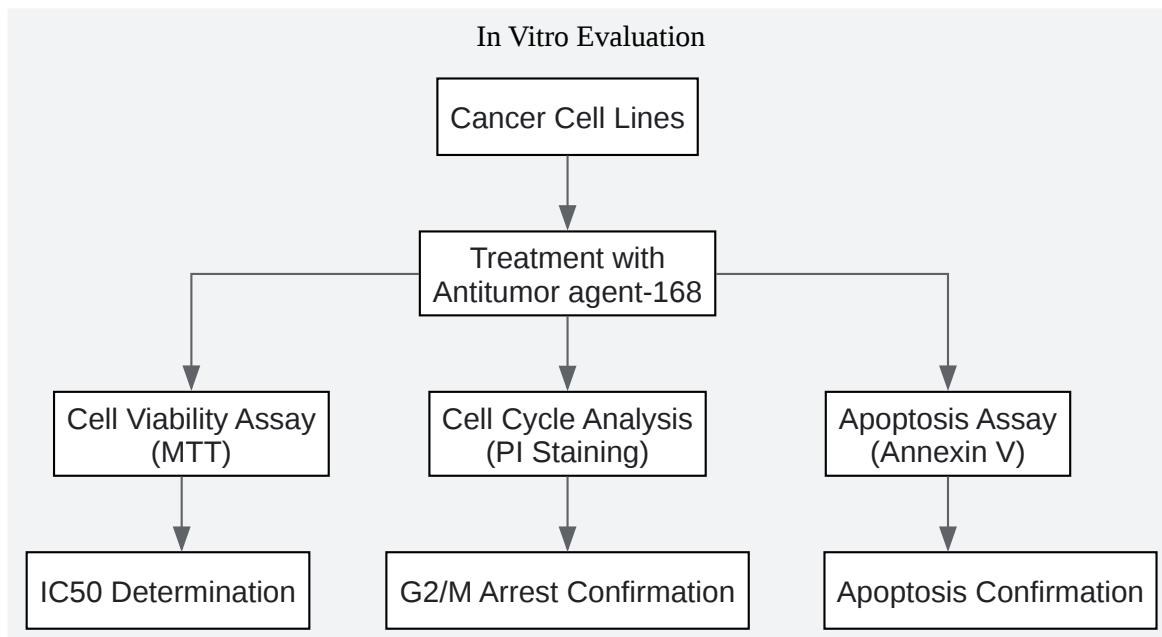
Chemical Structure and Properties

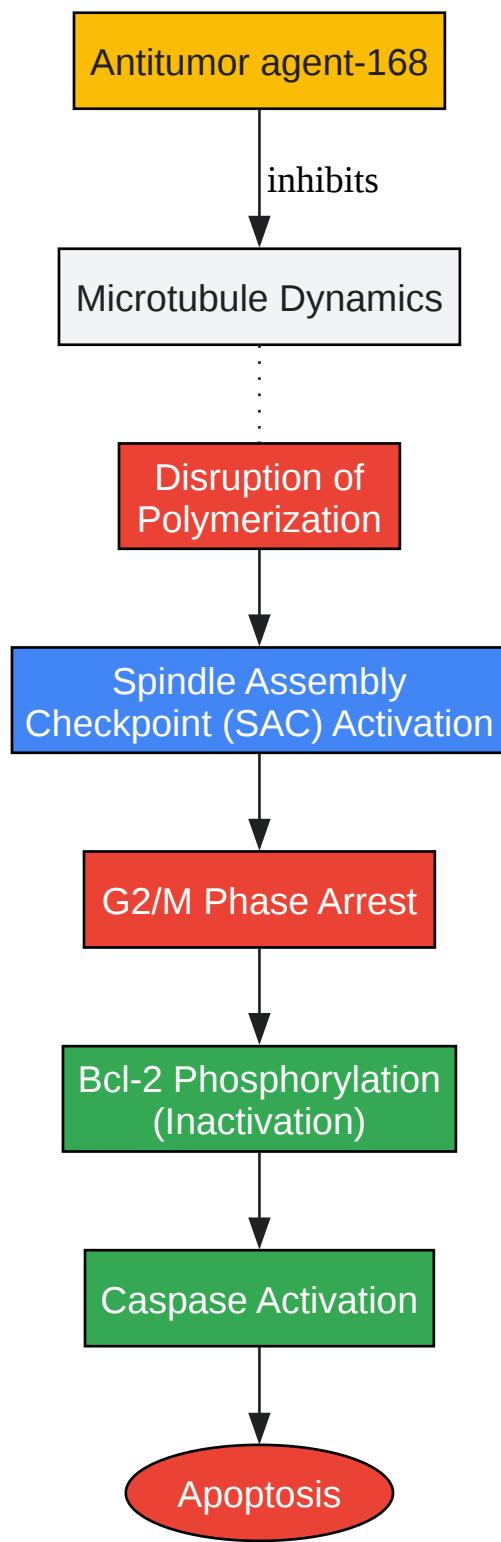
Antitumor agent-168 (compound 21b) is a complex heterocyclic molecule. Its chemical properties are summarized below.

Property	Value
Molecular Formula	C ₂₂ H ₂₂ N ₄ O ₃
SMILES	NC1=CC(C2=CC=C3C(N(C4=CC(OC)=C(OC)C(OC)=C4)C=N3)=N2)=CC=C1C

Chemical Structure:

node_0



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [An In-Depth Technical Guide to Antitumor Agent-168 (Compound 21b)]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b15609199#chemical-structure-of-antitumor-agent-168>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com